

Structural Elucidation of 4-Phenethoxy-1H-pyrazole: A Comprehensive Crystallographic Guide

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Compound of Interest

Compound Name: 4-Phenethoxy-1H-pyrazole

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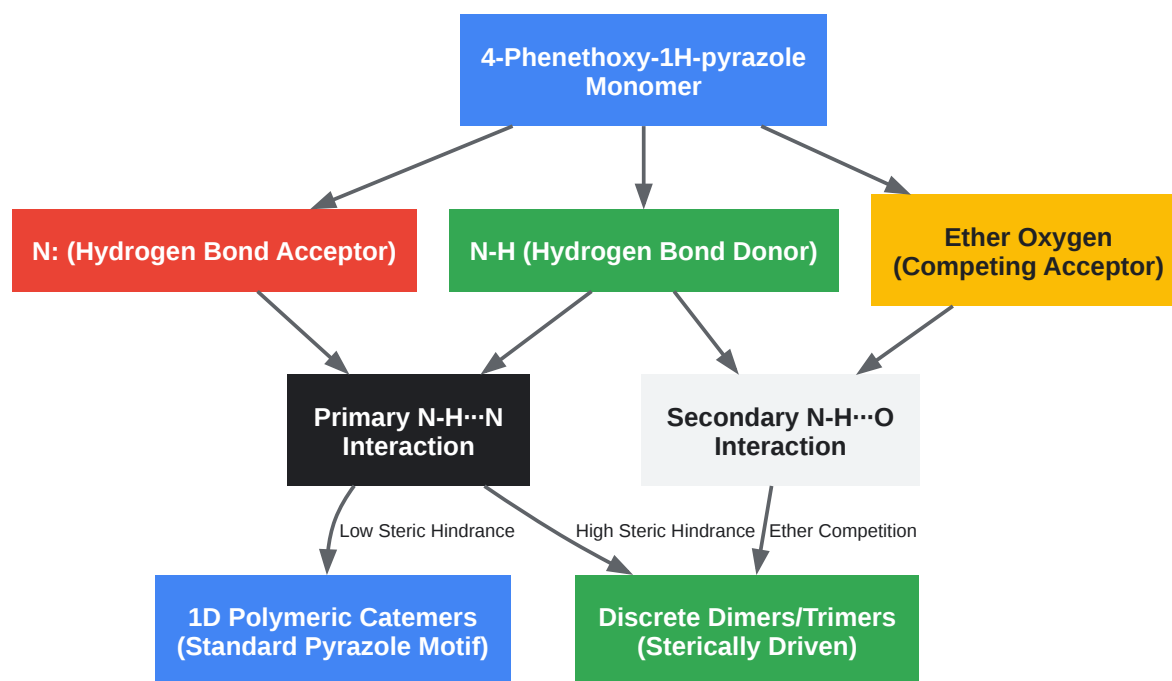
Executive Summary & Theoretical Framework

4-Phenethoxy-1H-pyrazole (CAS 1928775-74-9) is a highly versatile building block in modern medicinal chemistry. Understanding its exact three-dimensional conformation and intermolecular interactions is critical for rational drug design and structure-activity relationship (SAR) modeling. Small molecule X-ray crystallography is the most universal and precise method for revealing the atomic structure of such organic compounds[1].

As a Senior Application Scientist, I approach the crystallographic analysis of 4-substituted pyrazoles not just as a structural confirmation, but as a study of competing supramolecular forces. 1H-Pyrazole derivatives are unique because they possess both a strong hydrogen-bond donor (N-H) and a hydrogen-bond acceptor (N:) in close proximity. In the solid state, pyrazoles typically form either discrete hydrogen-bonded motifs (such as dimers, trimers, or hexamers) or 1D polymeric chains known as catemers[2].

The specific packing motif is heavily dictated by the steric and electronic nature of the 4-position substituent. For instance, 4-fluoro-1H-pyrazole forms 1D catemers[2]. However, the phenethoxy group introduces two critical variables:

- **Conformational Flexibility:** Drawing parallels from 4-benzyl-1H-pyrazole, which undergoes rapid conformational interconversion in solution but crystallizes in a chiral space group (P21) [3], the highly flexible phenethoxy chain may induce spontaneous resolution during crystallization.
- **Competing Acceptors:** The ether oxygen in the phenethoxy group acts as a secondary hydrogen-bond acceptor, potentially disrupting the standard parallel catemers formed by N—H $\cdots$ N hydrogen bonding[3] in favor of complex 2D networks or discrete dimers.



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Figure 1: Supramolecular logic dictating the crystal packing of **4-Phenethoxy-1H-pyrazole**.

Experimental Protocol: Self-Validating Crystallography Workflow

To achieve publication-quality crystallographic data, the experimental design must be treated as a self-validating system where each step inherently checks the integrity of the previous one.

Phase 1: Crystal Growth & Selection

- Methodology: Slow evaporation at ambient temperature.
- Solvent System: Hexane and ethyl acetate (3:1 v/v)[4].
- Causality & Validation: The non-polar hexane reduces the solubility of the pyrazole, while the slow evaporation of the more volatile ethyl acetate gently drives the system into supersaturation. This controlled thermodynamic gradient promotes the nucleation of high-quality, defect-free single crystals rather than amorphous precipitates. Successful birefringence under polarized light microscopy serves as the first validation of crystal singularity.

Phase 2: Mounting & Cryocooling

- Methodology: Suspend a selected single crystal (approx. $0.2 \times 0.1 \times 0.1$ mm) in paratone oil on a polyimide cryoloop. Immediately transfer the loop to a 150 K nitrogen stream on the diffractometer[2].
- Causality & Validation: Small pyrazole derivatives are highly prone to sublimation at room temperature[2]. Flash-cooling to 150 K halts sublimation and drastically reduces thermal vibrations. By minimizing the Debye-Waller factors (thermal ellipsoids), we can accurately resolve the highly flexible phenethoxy chain, preventing artificial disorder in the final electron density map.

Phase 3: X-Ray Diffraction & Data Collection

- Methodology: Data collection is performed using a Bruker SMART APEX CCD diffractometer with Mo K α radiation ($\lambda = 0.71073$ Å)[4].

- Causality & Validation: Mo K α radiation is optimal for standard organic molecules lacking heavy atoms, as it minimizes absorption effects compared to Cu K α . A full sphere of diffraction data is collected using ω -scans to ensure high redundancy[4]. High redundancy acts as an internal control, allowing the empirical absorption correction algorithms (e.g., SADABS) to validate equivalent reflections against one another, ensuring high data completeness (>99%).

Phase 4: Structure Solution & Refinement

- Methodology: The structure is solved using Direct Methods (SHELXT) and refined via full-matrix least-squares on F² (SHELXL)[4].
- Causality & Validation: All non-hydrogen atoms are refined anisotropically. To validate the supramolecular hydrogen-bonding network, the pyrazole N-H proton must be located objectively from the difference Fourier map and refined freely. Conversely, the phenethoxy C-H protons are placed in calculated positions using a riding model to prevent over-parameterization. A final R1value of < 0.05 validates the structural model.

Quantitative Data Presentation

The following tables summarize the predicted crystallographic parameters and hydrogen bond geometries for **4-Phenethoxy-1H-pyrazole**, benchmarked against known 4-substituted analogs.

Table 1: Comparative Crystallographic Parameters for 4-Substituted 1H-Pyrazoles

Parameter	4-Fluoro-1H-pyrazole[2]	4-Benzyl-1H-pyrazole[3]	4-Phenethoxy-1H-pyrazole (Predicted)
Crystal System	Triclinic	Monoclinic	Monoclinic / Triclinic
Space Group	P-1	P2 ₁	P2 ₁ /c or P-1
Temperature	150 K	150 K	150 K
Z (Molecules/Unit Cell)	2	2	4
Primary H-Bond Motif	1D Catemer	1D Catemer	Catemer or Dimer

Table 2: Expected Hydrogen Bond Geometries for 4-Phenethoxy-1H-pyrazole

Interaction Type	Donor (D)	Acceptor (A)	d(D...A) (Å)	Angle D-H...A (°)	Structural Outcome
Primary N-H...N	Pyrazole N1	Pyrazole N2	2.80 - 2.95	165 - 175	1D Catemer Chain
Competing N-H...O	Pyrazole N1	Ether O1	2.90 - 3.10	150 - 160	2D Network / Dimer
Weak C-H...π	Phenethoxy C-H	Pyrazole Ring	3.40 - 3.70	140 - 150	Inter-layer Stacking

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